

# Handling and storage procedures for 2-methylthio-4-trifluoromethylbenzoic acid.

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## Compound of Interest

Compound Name:	2-methylthio-4-trifluoromethylbenzoic acid
Cat. No.:	B1310588

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## Application Notes and Protocols for 2-methylthio-4-trifluoromethylbenzoic acid

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling, storage, and use of **2-methylthio-4-trifluoromethylbenzoic acid** (CAS No. 142994-05-6). The information is intended to support researchers, scientists, and drug development professionals in maintaining a safe laboratory environment and ensuring the integrity of the compound.

## Section 1: Chemical and Physical Properties

**2-methylthio-4-trifluoromethylbenzoic acid** is a benzoic acid derivative. Its key properties are summarized in the table below.

Property	Value	Source
CAS Number	142994-05-6	<a href="#">[1]</a>
Molecular Formula	C <sub>9</sub> H <sub>7</sub> F <sub>3</sub> O <sub>2</sub> S	<a href="#">[1]</a>
Molecular Weight	236.21 g/mol	<a href="#">[1]</a>
Physical State	Solid, powder	Inferred from related compounds <a href="#">[2]</a>
Purity	≥97%	<a href="#">[1]</a>

## Section 2: Safety and Hazard Information

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2-methylthio-4-trifluoromethylbenzoic acid** is classified with the following hazards:

- H302: Harmful if swallowed[\[3\]](#)
- H412: Harmful to aquatic life with long lasting effects[\[3\]](#)

Signal Word: Warning[\[3\]](#)

It is imperative to handle this compound with appropriate personal protective equipment and in a well-ventilated area.

## Section 3: Handling and Storage Procedures

### Personal Protective Equipment (PPE)

When handling **2-methylthio-4-trifluoromethylbenzoic acid**, the following PPE is mandatory:

- Eye Protection: Wear chemical safety goggles or a face shield.[\[4\]](#)
- Hand Protection: Use chemical-resistant gloves (e.g., nitrile rubber).[\[5\]](#)
- Skin and Body Protection: Wear a lab coat and, if necessary, additional protective clothing to prevent skin contact.[\[4\]](#)

- Respiratory Protection: In case of inadequate ventilation or when handling large quantities, use a NIOSH-approved respirator.[4]

## Storage

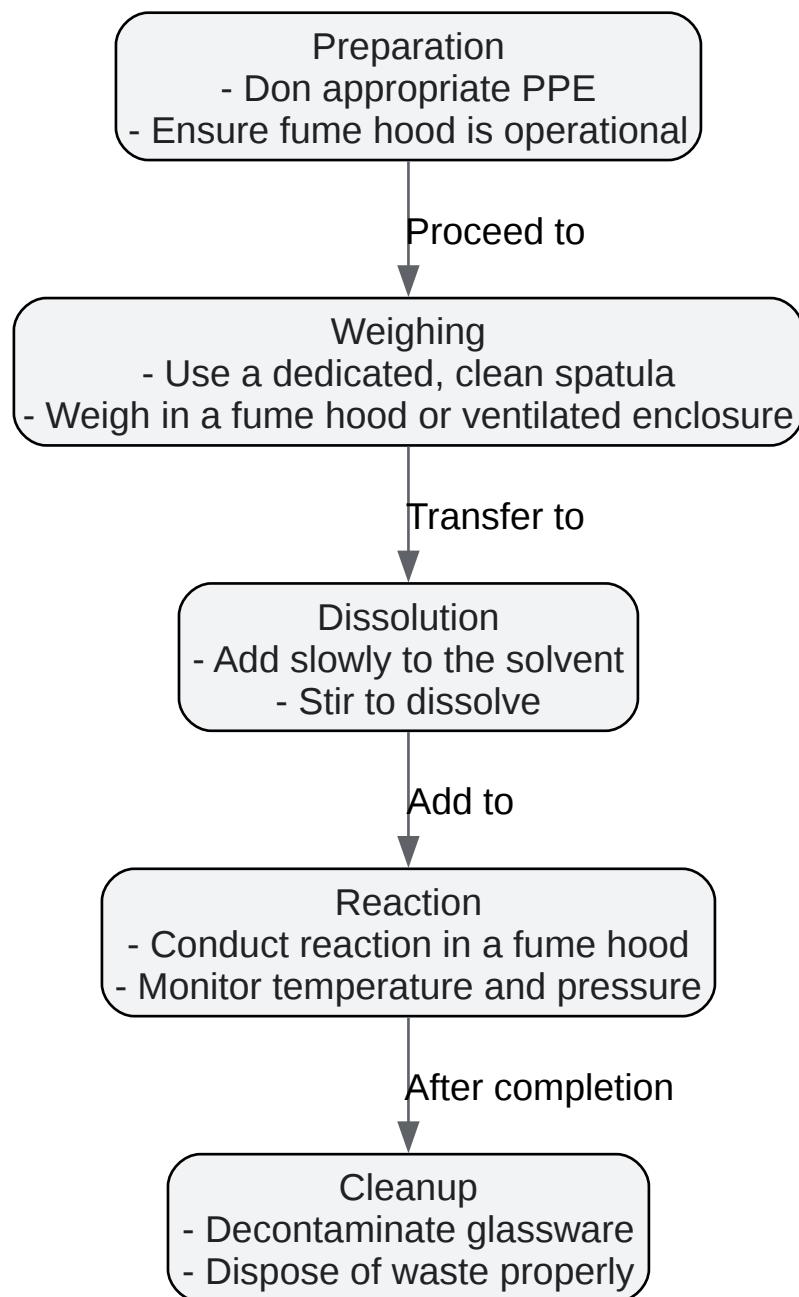
Proper storage is crucial to maintain the stability and integrity of the compound.

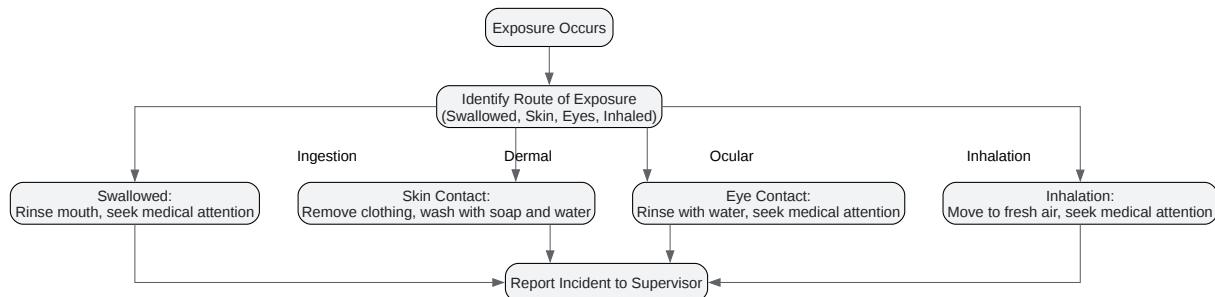
Storage Condition	Recommendation	Source
Temperature	4°C	[1]
Atmosphere	Store under a dry, inert atmosphere (e.g., nitrogen).	[1]
Container	Keep in a tightly closed, corrosion-resistant container.	[6]
Location	Store in a cool, dry, and well-ventilated area away from incompatible materials.	[6][7]

Incompatible Materials: Strong oxidizing agents, bases.[4][8]

## Handling Workflow

The following diagram outlines the recommended workflow for handling **2-methylthio-4-trifluoromethylbenzoic acid**.



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